Application Note: Advanced Analytical Characterization of 4-(2-Thiazolyl)benzenesulfonamide

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Compound of Interest

Compound Name:	*4-(2-Thiazolyl)benzenesulfonamide*
CAS No.:	*1099660-77-1*
Cat. No.:	*B13614966*

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Executive Summary & Scientific Context

The compound **4-(2-Thiazolyl)benzenesulfonamide** represents a critical pharmacophore in modern drug discovery. Derivatives of this scaffold are actively investigated as potent synthetic kinase inhibitors targeting bacterial DNA metabolism (such as thymidine kinase in multidrug-resistant Staphylococcus aureus)[1], as well as highly selective carbonic anhydrase inhibitors. Due to its unique structural dichotomy—a hydrophobic thiazolyl-benzene core coupled with a highly polar, ionizable sulfonamide moiety—the compound presents distinct analytical challenges regarding solubility, extraction efficiency, and chromatographic retention[2].

This application note details a comprehensive, self-validating analytical methodology for the extraction, chromatographic separation, and structural quantification of **4-(2-Thiazolyl)benzenesulfonamide** using Solid-Phase Extraction (SPE) coupled with UPLC-MS/MS.

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Methodological Rationale & Causality

To develop a robust analytical method, every parameter must be dictated by the molecule's physicochemical properties[3]:

- Mobile Phase pH Control: The sulfonamide group ($-SO_2NH_2$) is weakly acidic, typically exhibiting a pKa between 5.0 and 7.0. In a neutral pH mobile phase, the compound exists in a state of partial ionization, which inevitably leads to peak tailing and poor retention on reverse-phase columns. By acidifying the mobile phase to pH ~2.7 using 0.1% Formic Acid, we suppress the ionization of the sulfonamide group, ensuring it remains fully protonated (neutral). This guarantees sharp, symmetrical peaks and maximizes hydrophobic interaction with the stationary phase.

- Ionization Strategy: Formic acid not only improves chromatographic resolution but acts as a highly effective proton donor, enhancing the formation of the $[M+H]^+$ precursor ion for positive-ion mode Electrospray Ionization (ESI+) in mass spectrometry.

- Internal Standardization: To create a self-validating extraction protocol, Sulfapyridine is utilized as an Internal Standard (IS)[4]. Because it shares the sulfonamide backbone but possesses a distinct mass-to-charge ratio (m/z) and retention time, it perfectly mimics the extraction recovery and matrix suppression effects of the target analyte without causing isobaric interference.

Sample Preparation: Solid-Phase Extraction (SPE) Protocol

Biological matrices (e.g., plasma, tissue homogenates) contain proteins that strongly bind to sulfonamides. Direct injection leads to column degradation and severe ion suppression. We utilize Hydrophilic-Lipophilic Balance (HLB) polymeric SPE cartridges to capture both the polar and non-polar domains of the molecule[5].

Step-by-Step Methodology

- Matrix Precipitation: Aliquot 500 µL of the biological sample. Add 50 µL of the Internal Standard (Sulfapyridine, 10 µg/mL). Add 1.0 mL of cold Acetonitrile to precipitate proteins. Centrifuge at 12,000 × g for 10 minutes.

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- Supernatant Dilution: Transfer the supernatant and dilute with 2.0 mL of 0.2 M Phosphate Buffer (pH 3.0) to ensure the analyte is in its neutral state for optimal SPE retention.
- SPE Conditioning: Condition the HLB cartridge (30 mg/1 mL) with 1.0 mL of Methanol, followed by 1.0 mL of LC-MS grade water. Causality: This solvates the polymer chains, opening the pores for maximum surface area interaction.
- Sample Loading: Load the buffered sample onto the cartridge at a controlled flow rate of 1 drop/second.
- Washing: Wash with 1.0 mL of 5% Methanol in water to elute polar interferences (salts, endogenous peptides) while leaving the target analyte bound.
- Elution: Elute the target compound with 1.0 mL of 100% Methanol.
- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute in 200 µL of Initial Mobile Phase (90% Water / 10% Acetonitrile with 0.1% Formic Acid).



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Caption: Solid-Phase Extraction (SPE) workflow for isolating thiazolyl benzenesulfonamides.

Chromatographic Separation (UPLC)

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While older regulatory methods relied on the Bratton-Marshall colorimetric reaction[6], modern quantification demands UPLC for superior resolution and speed.

System Suitability Test (SST): Before analyzing unknown samples, inject the calibration standard (100 ng/mL) five times. The system is validated only if:

- Retention time %RSD ≤ 1.0%
- Peak area %RSD ≤ 2.0%
- Tailing factor (Tf) ≤ 1.5

UPLC Parameters

- Column: C18, 2.1 × 100 mm, 1.7 µm particle size.
- Column Temperature: 40°C (reduces mobile phase viscosity, improving mass transfer).
- Mobile Phase A: LC-MS Grade Water + 0.1% Formic Acid.
- Mobile Phase B: LC-MS Grade Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.

Table 1: UPLC Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve Type
0.0	90	10	Initial
1.0	90	10	Isocratic (Focusing)
4.0	10	90	Linear Gradient
5.5	10	90	Isocratic (Wash)
5.6	90	10	Step (Re-equilibration)
8.0	90	10	End

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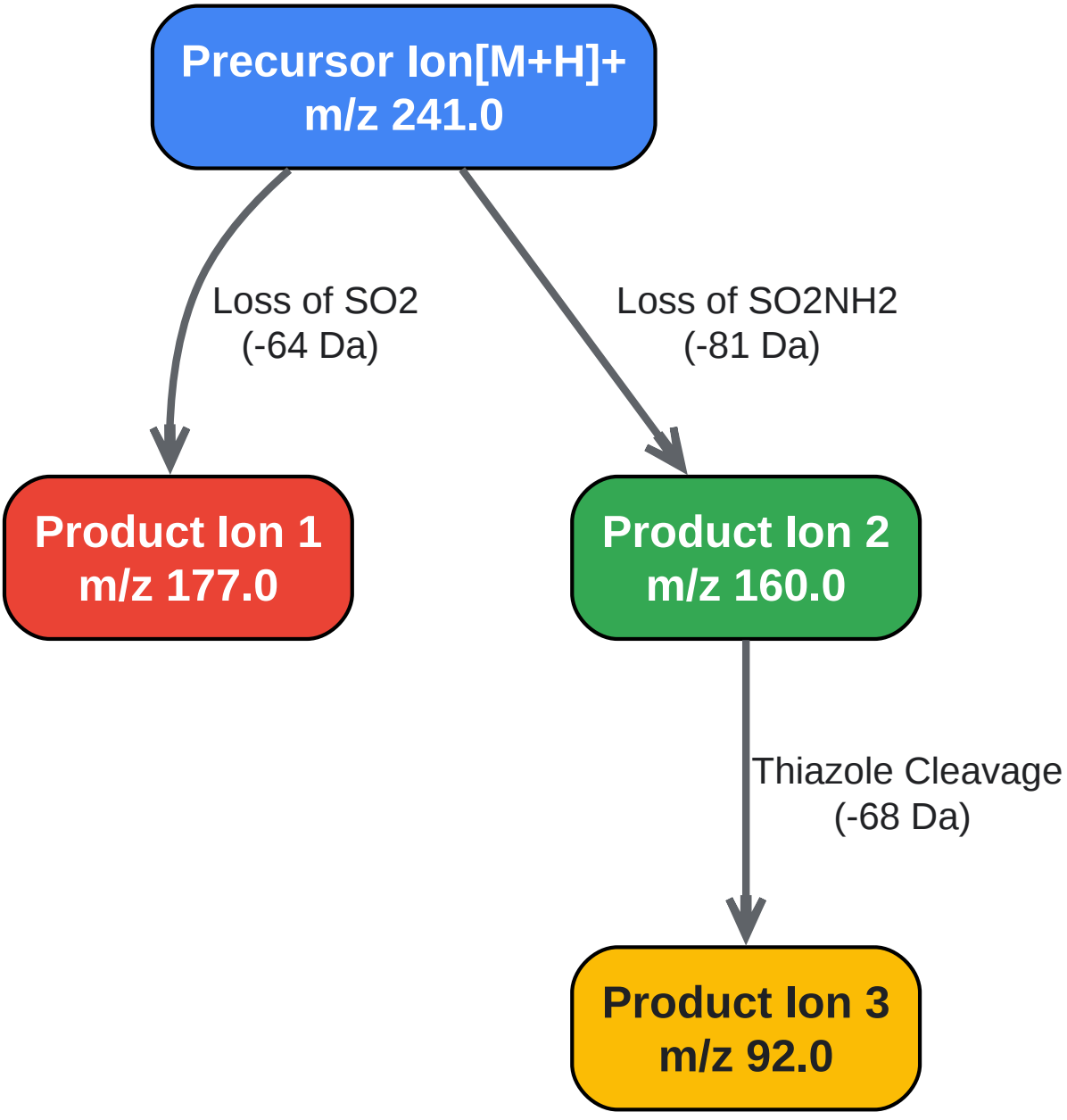
Structural Elucidation & Quantification (LC-MS/MS)

Detection is performed using a Triple Quadrupole Mass Spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

Fragmentation Causality

Upon collision-induced dissociation (CID) with Argon gas, the $[M+H]^+$ precursor ion of **4-(2-Thiazolyl)benzenesulfonamide** (m/z 241.0) undergoes predictable, structurally diagnostic cleavages. The primary fragmentation pathway involves the rapid extrusion of sulfur dioxide (-SO_2, 64 Da) from the sulfonamide group, yielding a stable product ion at m/z 177.0. A secondary pathway involves the complete loss of the sulfonamide moiety (-SO_2NH_2, 81 Da), yielding an m/z 160.0 fragment. These specific transitions ensure absolute structural confirmation, eliminating false positives from matrix noise.

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Caption: Proposed LC-MS/MS collision-induced dissociation (CID) fragmentation pathway.

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Table 2: MRM Transitions and Collision Energies

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Purpose
4-(2-Thiazolyl)benzenesulfonamide	241.0	177.0	30	18	Quantifier
4-(2-Thiazolyl)benzenesulfonamide	241.0	160.0	30	25	Qualifier
Sulfapyridine (IS)	250.0	156.0	35	20	IS Quantifier

Method Validation Parameters

The described self-validating system ensures high reproducibility and accuracy, meeting standard bioanalytical guidelines[5]. Data below represents typical performance metrics achieved using this protocol.

Table 3: Summary of Method Validation Data

Parameter	Value	Acceptance Criteria
Linearity (R^2)	> 0.998 (1 - 1000 ng/mL)	≥ 0.995
Limit of Detection (LOD)	0.5 ng/mL	S/N ratio ≥ 3
Limit of Quantification (LOQ)	1.5 ng/mL	S/N ratio ≥ 10
Intra-day Precision (%RSD)	3.2%	≤ 15% (≤ 20% at LOQ)
Inter-day Precision (%RSD)	4.8%	≤ 15% (≤ 20% at LOQ)
Absolute SPE Recovery	88.5% ± 4.1%	Consistent and reproducible

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